

# A Comparative Guide to Urea Alternatives in Reactive Yellow 15 Application

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## Compound of Interest

Compound Name: Reactive Yellow 15

Cat. No.: B13747826

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In the realm of textile dyeing, particularly with reactive dyes such as **Reactive Yellow 15**, urea has traditionally played a crucial role. It primarily functions as a dye-solubilizing agent and a humectant, facilitating the dye's dissolution and its subsequent reaction with cellulosic fibers.[1] [2] However, environmental concerns associated with nitrogenous compounds in wastewater have spurred research into viable alternatives.[3] This guide provides an objective comparison of the performance of common urea alternatives—Polyethylene Glycol 400 (PEG 400), Polyethylene Glycol 600 (PEG 600), and Caprolactam—supported by experimental data.

## Performance Comparison of Urea and its Alternatives

The efficacy of urea and its substitutes in the pad-dry-cure dyeing of cotton with C.I. **Reactive Yellow 15** was evaluated based on the color strength (K/S value) obtained at various concentrations. The K/S value is a widely used metric in the textile industry to quantify the color depth on a dyed fabric.

Table 1: Comparative Color Strength (K/S) of Urea and Alternatives for C.I. **Reactive Yellow 15**

Concentration (g/L)	Urea	PEG 400	PEG 600	Caprolactam
20	10.1	9.8	9.6	8.5
40	11.2	10.5	10.4	9.8
60	12.0	10.2	9.8	11.5
80	12.5	9.7	9.5	12.3

Data sourced from Sheth, G. N., & Musale, A. A. (2004). Substitute products for urea in application of reactive dyes to cotton fabrics. Indian Journal of Fibre & Textile Research, 29(4), 462-469.[1]

Based on the experimental data, caprolactam at a concentration of 80 g/L shows a comparable color strength to the optimal concentration of urea (80 g/L) for **Reactive Yellow 15**. [1] PEG 400 and PEG 600, while effective to some extent, generally yield lower color strength values compared to urea and caprolactam at similar concentrations for this particular dye. [1]

## Experimental Protocols

The following is a detailed methodology for the pad-dry-cure dyeing process used to obtain the comparative data.

Materials:

- Fabric: Desized, scoured, mercerized, and bleached cotton fabric.[1]
- Dye: C.I. **Reactive Yellow 15** (a vinyl sulfone dye).[1]
- Chemicals: Urea, Polyethylene Glycol 400 (PEG 400), Polyethylene Glycol 600 (PEG 600), Caprolactam, and Sodium Bicarbonate.[1]

Padding Liquor Preparation:

A padding liquor was prepared with the following composition:

- C.I. **Reactive Yellow 15**: 40 g/L

- Urea or substitute product (PEG 400, PEG 600, or Caprolactam): 20-80 g/L
- Sodium Bicarbonate: 36 g/L
- Water to make up 1000 mL[1]

#### Dyeing Procedure:

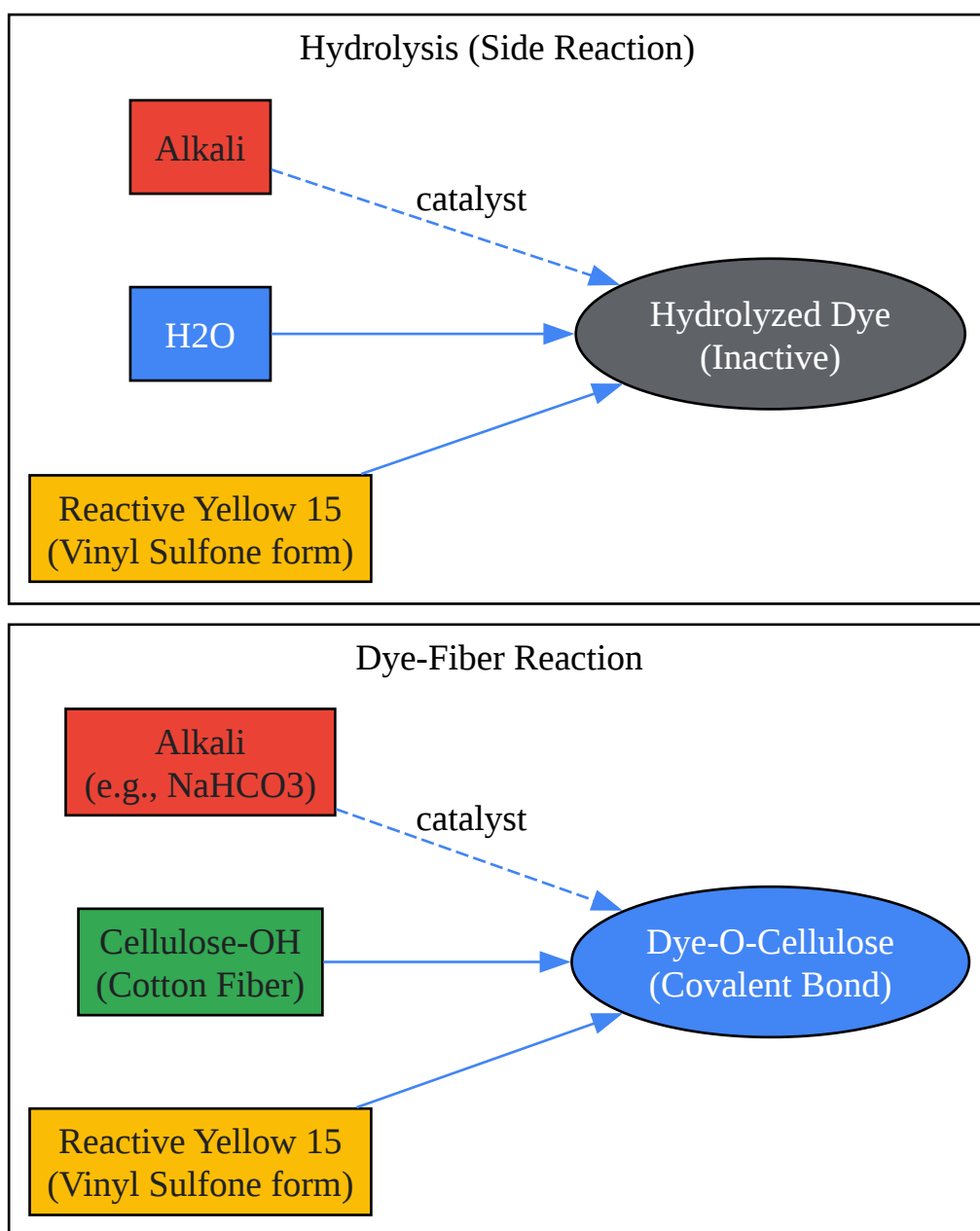
- The cotton fabric was padded on a padding mangle with the dye solution, maintaining an 80% expression (liquor pick-up).[1]
- The padded fabric was then dried at 80°C.[1]
- Curing was carried out in a drier steamer at 140°C for 90 seconds.[1]
- After curing, the fabric was subjected to a thorough washing-off process to remove any unfixed dye.

#### Color Strength Measurement:

The color strength (K/S) of the dyed fabrics was determined using a spectrophotometer with the Kubelka-Munk equation.

## Signaling Pathways and Experimental Workflow

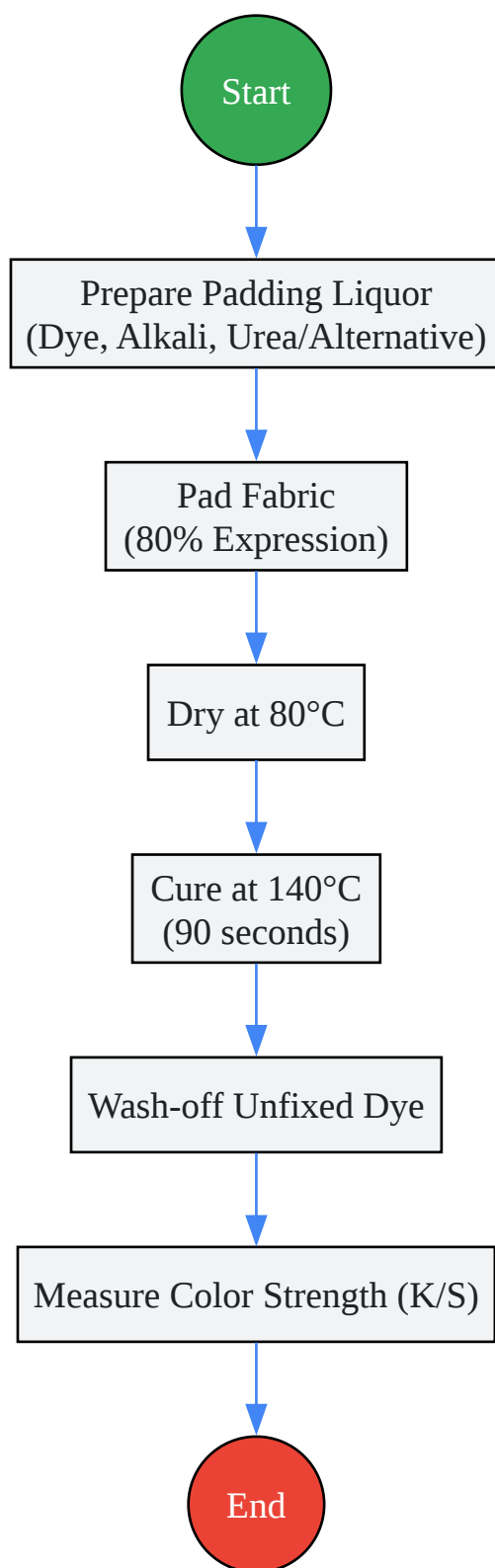
The following diagrams illustrate the chemical reactions and the experimental process.



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**Fig. 1:** Chemical Reactions in Reactive Dyeing

The primary reaction in the dyeing process is the formation of a covalent bond between the vinyl sulfone group of the **Reactive Yellow 15** and the hydroxyl group of the cellulose fiber, a reaction catalyzed by an alkali.[4] A competing side reaction is the hydrolysis of the dye, where the dye reacts with water instead of the fiber, rendering it inactive.[1]

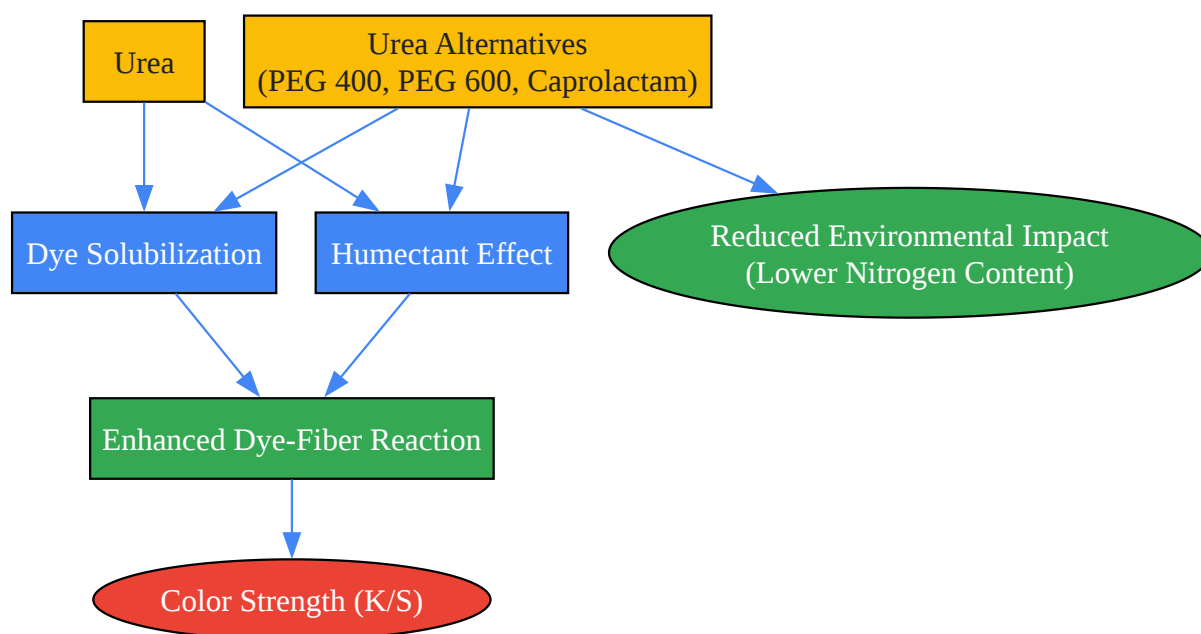


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**Fig. 2:** Pad-Dry-Cure Experimental Workflow

The experimental workflow follows a standard pad-dry-cure process, which is a common method for the continuous dyeing of cotton fabrics with reactive dyes.

## Logical Relationship of Components



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